

Personal protective equipment for handling 3-Aminopyridine

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Compound of Interest

Compound Name: 3-Aminopyridine

Cat. No.: B7737350

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Essential Safety and Handling Guide for 3-Aminopyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Aminopyridine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Properties and Hazards of 3-Aminopyridine

3-Aminopyridine is a toxic organic compound that requires careful handling to prevent exposure.^[1] It is crucial to be aware of its physical properties and associated hazards.

Property	Value
CAS Number	462-08-8[2][3]
Molecular Formula	C5H6N2[3][4]
Molecular Weight	94.12 g/mol [3][4]
Appearance	Colorless to light yellow crystalline solid[1]
Melting Point	60-63 °C
Boiling Point	248 °C
Solubility	Soluble in water[1][5]
GHS Hazard Statements	H301, H311, H331, H315, H319, H335, H373[2][3]

Hazard Summary:

- Toxic: Toxic if swallowed, in contact with skin, or if inhaled.[2][3][6]
- Irritant: Causes serious eye irritation and skin irritation.[2][5][6] May cause respiratory irritation.[2][3][6]
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.[3]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[5]

Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Double-gloving is recommended.[4][5]	To prevent skin contact and absorption, which can cause toxicity and irritation.[2]
Eye and Face Protection	ANSI-approved safety glasses or chemical splash goggles.[4][5] A face shield should be worn when there is a splash hazard.[3][5]	To protect eyes from dust particles and splashes, preventing serious irritation.[2][7]
Skin and Body Protection	A fully buttoned laboratory coat, full-length pants, and closed-toe shoes are required.[4][5] For larger quantities or high-risk operations, a flame-retardant, antistatic protective suit is recommended.	To prevent accidental skin exposure.[7]
Respiratory Protection	All work should be conducted in a certified chemical fume hood.[7] If dust is generated and a fume hood is not available, a NIOSH/MSHA or European Standard EN 149 approved respirator with a P3 filter is required.[4]	To avoid inhalation of toxic dust, which can cause respiratory tract irritation and systemic poisoning.[1][2][7]

Operational Plan: Step-by-Step Handling Procedures

This section details the procedural steps for the safe handling of **3-Aminopyridine** from preparation to disposal.

Preparation

- Risk Assessment: Before starting any work, perform a thorough risk assessment for the specific experimental conditions.[7]
- Fume Hood: Ensure a certified chemical fume hood is operational and available for use.[7]
- Gather Materials: Assemble all necessary PPE and ensure it is in good condition.[7]
- Emergency Plan: Have an emergency plan in place, and ensure access to an eyewash station and safety shower.[4][5]

Handling

- Work Area: Conduct all manipulations of **3-Aminopyridine** within a chemical fume hood to minimize inhalation exposure.[7]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory area where **3-Aminopyridine** is handled.[2][5][6] Wash hands thoroughly after handling the compound.[5][6]
- Dispensing: When dispensing, ground and secure containers to prevent static discharge.[5] Avoid the formation of dust and aerosols.[3][7] Use the smallest practical quantity for the experiment.[7]
- Container Management: Keep containers of **3-Aminopyridine** tightly closed when not in use.[2][7]

Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[1][5] The storage temperature should be maintained below 30°C.[1]
- Security: Store in a locked-up area accessible only to authorized personnel.[5]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[1][5]

Disposal Plan

- **Waste Collection:** All waste containing **3-Aminopyridine** must be collected in a designated, properly labeled, and sealed hazardous waste container.[6] Do not mix with other waste streams.
- **Disposal Route:** Dispose of hazardous waste through your institution's environmental health and safety (EHS) office, following all local, regional, and national regulations.[5][6]
- **Contaminated PPE:** Properly remove and dispose of all contaminated PPE as hazardous waste.[3]

Emergency Procedures

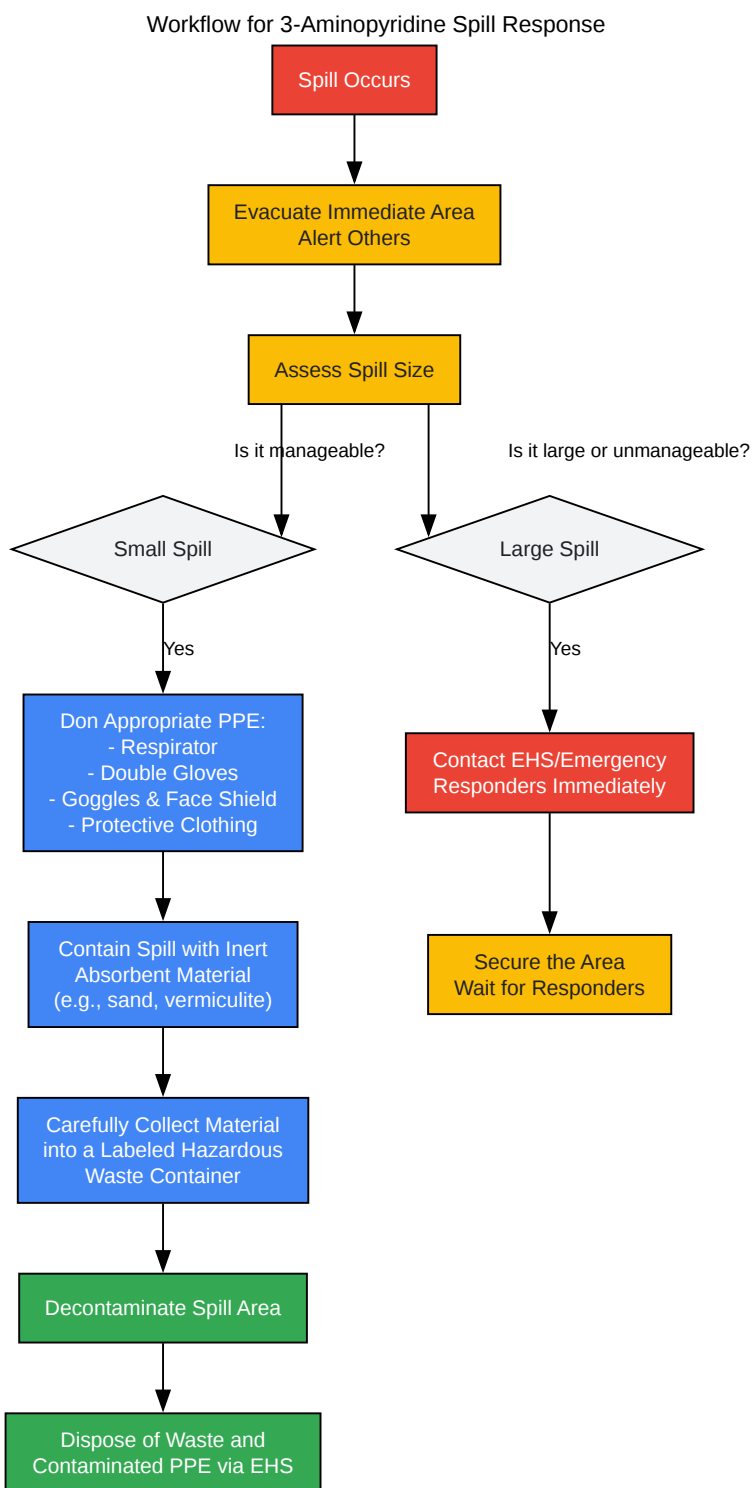
Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing.[5] Seek immediate medical attention from an ophthalmologist.
Skin Contact	Immediately take off all contaminated clothing. [5] Wash the affected area with plenty of soap and water for at least 15 minutes.[5] Seek immediate medical attention.[5]
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[2] If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [2]
Ingestion	Rinse mouth with water.[2][5] Do NOT induce vomiting.[6] Immediately call a POISON CENTER or doctor.[2][5]

Spill Response Workflow

The following diagram outlines the procedural flow for responding to a **3-Aminopyridine** spill.



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Caption: Logical workflow for responding to a **3-Aminopyridine** spill.

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